

Proper Disposal of Acenaphthene-d10: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Acenaphthene-d10*

Cat. No.: *B084017*

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This document provides essential safety and logistical information for the proper disposal of **Acenaphthene-d10**, a deuterated polycyclic aromatic hydrocarbon (PAH). The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

Hazard Identification and Classification

Acenaphthene-d10 is classified as a hazardous substance. It is crucial to understand its potential hazards before handling and disposal.

Table 1: Hazard Summary for **Acenaphthene-d10**

Hazard Class	GHS Classification	Precautionary Statement Codes
Skin Irritation	Category 2	H315: Causes skin irritation.
Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation.
Respiratory Irritation	STOT SE 3	H335: May cause respiratory irritation.
Acute Aquatic Hazard	Category 1	H400: Very toxic to aquatic life.
Chronic Aquatic Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects. [1] [2] [3] [4]

GHS: Globally Harmonized System of Classification and Labelling of Chemicals; STOT SE: Specific Target Organ Toxicity - Single Exposure.

Personal Protective Equipment (PPE)

Prior to handling **Acenaphthene-d10** for disposal, all personnel must be equipped with the appropriate personal protective equipment.

- Hand Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use in accordance with good laboratory practices.[\[2\]](#)[\[3\]](#)
- Eye/Face Protection: Use tightly fitting safety goggles with side-shields or a face shield.[\[1\]](#)[\[3\]](#)
- Skin and Body Protection: Wear a lab coat or impervious clothing to prevent skin contact.[\[2\]](#)
[\[3\]](#)
- Respiratory Protection: If handling powders or in areas with inadequate ventilation where dust formation is possible, use a NIOSH-approved respirator.[\[1\]](#)[\[3\]](#)

Step-by-Step Disposal Procedure

The standard and recommended method for the disposal of **Acenaphthene-d10** is through a licensed professional waste disposal service.[3] On-site treatment or neutralization is not recommended without specific protocols and equipment. The following steps outline the process for preparing **Acenaphthene-d10** waste for collection.

Step 1: Waste Identification and Segregation

- Treat all **Acenaphthene-d10** and materials contaminated with it as hazardous waste.[5]
- Segregate **Acenaphthene-d10** waste from other laboratory waste streams to avoid chemical reactions.[6] Do not mix with other wastes.

Step 2: Containerization

- Use a dedicated, properly labeled, and sealed container for solid **Acenaphthene-d10** waste. The container must be compatible with the chemical.[6]
- For solutions containing **Acenaphthene-d10**, use a sealed, leak-proof container.
- Ensure the exterior of the waste container is clean and not contaminated.[7]
- Do not fill waste containers beyond 90% of their capacity.[7]
- Original containers of surplus **Acenaphthene-d10** can be used for disposal if they are in good condition and properly labeled as "Hazardous Waste".[6]

Step 3: Labeling

- Clearly label the waste container with the words "Hazardous Waste".[8]
- The label must also include the full chemical name ("**Acenaphthene-d10**"), the CAS number (15067-26-2), and the relevant hazard pictograms (e.g., irritant, environmentally hazardous). [1][2][3]
- Indicate the date when the waste was first added to the container.

Step 4: Storage

- Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) that is under the control of laboratory personnel.[6][8]
- The storage area should be a cool, dry, and well-ventilated location, away from incompatible materials such as strong oxidizing agents.[3][9]
- Ensure the storage area has secondary containment to manage any potential leaks.[10]

Step 5: Arrange for Professional Disposal

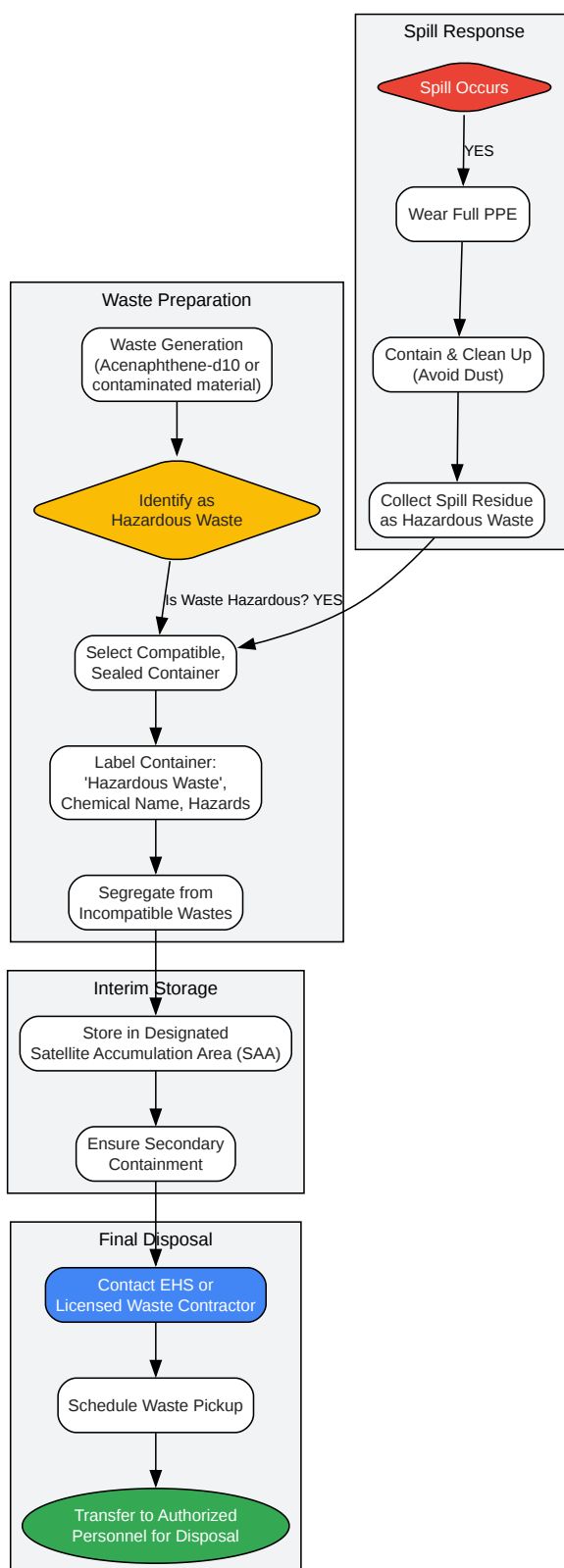
- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup.[11]
- Follow all institutional and local regulations for scheduling a waste pickup. This may involve submitting an online request form.[11]
- Never dispose of **Acenaphthene-d10** down the drain or in regular trash.[2][12] Discharge into the environment must be avoided.[2]

Step 6: Handling Spills

- In case of a spill, evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, gently sweep or scoop the solid material to avoid creating dust.[2]
- Collect the spilled material and any contaminated cleaning supplies (e.g., absorbent pads) in a sealed container for hazardous waste disposal.[1][13]
- Wash the spill area thoroughly.
- Prevent spilled material from entering drains or waterways.[2][3]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Acenaphthene-d10** waste.



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Caption: Workflow for the safe disposal of **Acenaphthene-d10**.

Experimental Protocols

No specific experimental protocols for the on-site degradation or neutralization of **Acenaphthene-d10** were identified in the reviewed safety literature. Due to its classification as a persistent polycyclic aromatic hydrocarbon and its high aquatic toxicity, the standard and required procedure is to dispose of it as hazardous waste through a licensed and approved facility that can handle such chemicals.[1][2][4] This ensures that the compound is managed in an environmentally responsible manner and does not contaminate water systems.

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